

Spectroscopic and Synthetic Profile of Ethyl 3,3-diphenylpropanoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 3,3-diphenylpropanoate

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Introduction

Ethyl 3,3-diphenylpropanoate is a carboxylic acid ester with a molecular formula of $C_{17}H_{18}O_2$. [1] This technical guide provides a summary of its known physical and chemical properties, along with generalized experimental protocols for its synthesis and spectroscopic characterization. While specific experimental spectroscopic data is not readily available in public databases, this guide outlines the standard methodologies used for the structural elucidation of such compounds.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 3,3-diphenylpropanoate** is presented in Table 1.

Table 1: Physical and Chemical Properties of **Ethyl 3,3-diphenylpropanoate**

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₈ O ₂	[1]
Molecular Weight	254.32 g/mol	[1]
IUPAC Name	ethyl 3,3-diphenylpropanoate	[1]
CAS Number	7476-18-8	[1]
Boiling Point	355.6 ± 11.0 °C at 760 mmHg	[2]
Exact Mass	254.130676	[2]
SMILES	<chem>CCOC(=O)CC(C1=CC=CC=C1)C2=CC=CC=C2</chem>	[1]

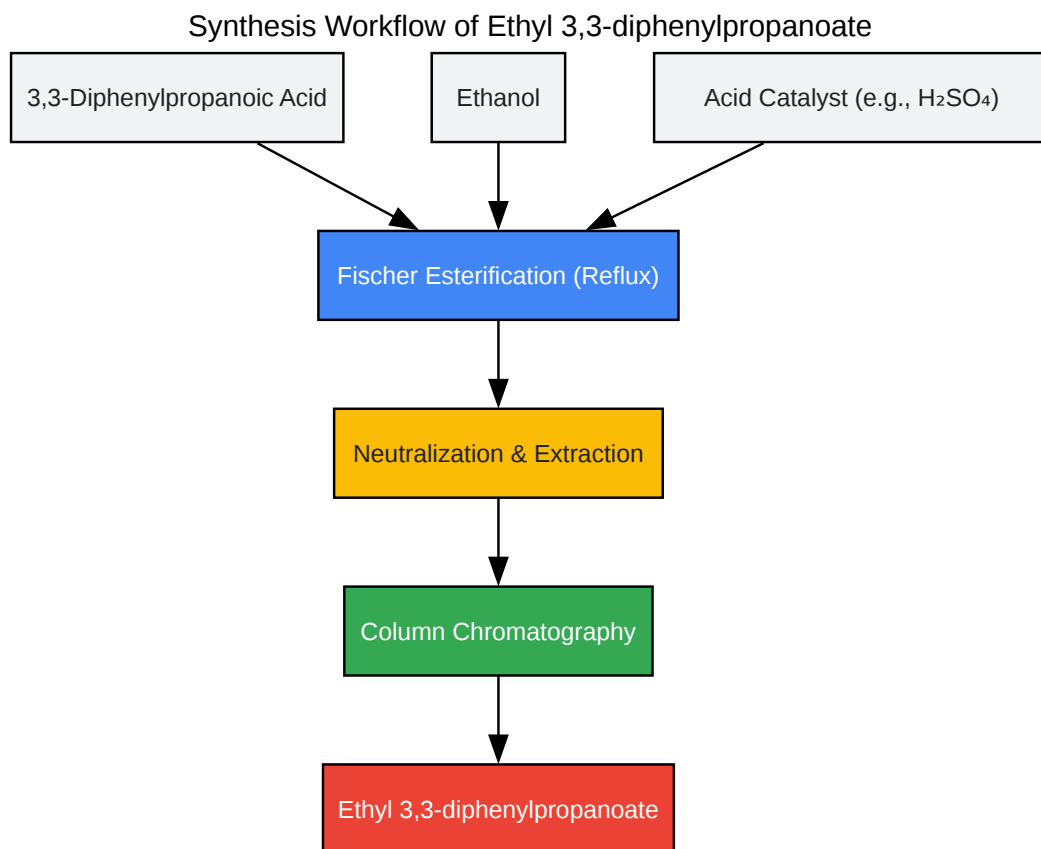
Synthesis Protocol

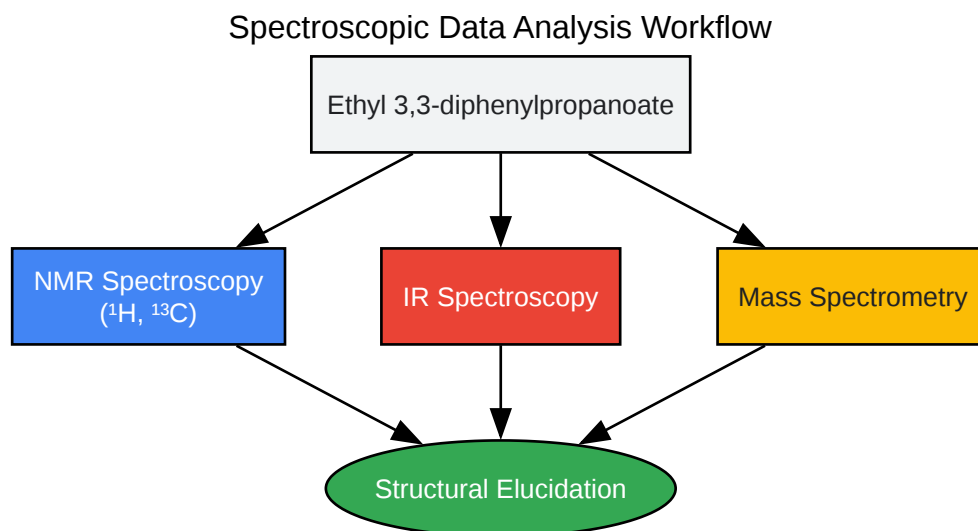
A common method for the synthesis of ethyl esters is the Fischer esterification of the corresponding carboxylic acid. While a specific detailed protocol for the synthesis of **Ethyl 3,3-diphenylpropanoate** was not found in the performed searches, a general procedure based on the esterification of 3,3-diphenylpropanoic acid is provided below. A patent describes the synthesis of 3,3-diphenylpropanoic acid, a potential precursor.[3]

General Experimental Protocol: Fischer Esterification

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a drying tube, dissolve 3,3-diphenylpropanoic acid in an excess of absolute ethanol.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid, to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain the temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After completion of the reaction, allow the mixture to cool to room temperature. Neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution.

- Extraction: Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can be further purified by column chromatography on silica gel.





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References

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